

Application Notes & Protocols: Spectrophotometric Assay for Felodipine Determination

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Felodipine*

Cat. No.: *B1672334*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the spectrophotometric determination of **felodipine** in bulk and pharmaceutical dosage forms. The methods described are simple, cost-effective, and suitable for routine quality control analysis.

Introduction

Felodipine is a calcium channel blocker of the dihydropyridine class used to treat hypertension and angina.[1] Accurate and reliable analytical methods are crucial for its quantification in pharmaceutical formulations. Spectrophotometry offers a simple and accessible alternative to more complex chromatographic techniques.[2][3] This document outlines various spectrophotometric methods, including direct UV spectrophotometry, derivative spectrophotometry, and colorimetric methods based on chemical reactions.

Spectrophotometric Methods Overview

Several spectrophotometric methods have been developed for the determination of **felodipine**. The choice of method may depend on the sample matrix, available instrumentation, and desired sensitivity.

- **UV Spectrophotometry:** This is the most straightforward method, based on the inherent UV absorbance of **felodipine**. [4][5] The maximum absorbance (λ_{max}) is typically observed

around 238 nm and 362 nm in solvents like methanol or ethanol.

- **Derivative Spectrophotometry:** This technique enhances the resolution of overlapping spectra and can be used to eliminate matrix interference. The second-order derivative spectrum of **felodipine** in methanol has been utilized for its quantification.
- **Colorimetric Methods (Visible Spectrophotometry):** These methods involve the reaction of **felodipine** with a chromogenic reagent to produce a colored complex that can be measured in the visible region. This approach can increase sensitivity and selectivity. Examples include:
 - **Reaction with Iron(III) and Ferricyanide:** **Felodipine** reduces iron(III) to iron(II), which then reacts with ferricyanide to form Prussian blue, with an absorption maximum at 760 nm.
 - **Bromination followed by Reaction with Dyes:** This indirect method involves the bromination of **felodipine**, and the subsequent reaction of unreacted bromine with dyes like Methyl Orange or Indigo Carmine.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for various spectrophotometric methods for **felodipine** determination.

Table 1: UV/Visible Spectrophotometric Methods for **Felodipine** Determination

Method	Solvent/Reagent	λ_{max} (nm)	Linearity Range ($\mu\text{g/mL}$)	Correlation Coefficient (r^2)
UV Spectrophotometry	Methanol	362.4	10 - 100	0.991
UV Spectrophotometry	Ethanol	363.5	5 - 50	0.9948
Second Derivative Spectrophotometry	Methanol	239 - 230 (peak-to-trough)	1.9468 - 19.468	0.99975
Reaction with Fe(III) and Ferricyanide	Acidic Medium	760	1.5 - 5.0	Not Reported
Bromate-Bromide and Methyl Orange	Acidic Medium	520	0.12 - 0.87	Not Reported
Bromate-Bromide and Indigo Carmine	Acidic Medium	610	0.5 - 6.0	Not Reported

Table 2: Validation Parameters for Selected Spectrophotometric Methods

Method	Accuracy (% Recovery)	Precision (%RSD)	LOD (µg/mL)	LOQ (µg/mL)
UV Spectrophotometry (Methanol)	98 - 103% (label claim)	< 2	Not Reported	Not Reported
UV Spectrophotometry (Ethanol)	99.21 - 100.23%	< 2	Not Reported	Not Reported
Second Derivative Spectrophotometry	80 - 120% of target	0.736	Not Reported	Not Reported
Reaction with Fe(III) and Ferricyanide	Not Reported	Not Reported	Reported	Reported
Bromate-Bromide Methods	Not Reported	Not Reported	Reported	Reported

Experimental Protocols

Method 1: UV Spectrophotometry in Methanol

This protocol is based on the method described by Nimje et al.

4.1.1. Instrumentation and Reagents

- UV-Visible Spectrophotometer (e.g., Systronics Double beam 2203)
- 10 mm matched quartz cells
- Analytical balance
- Volumetric flasks

- Methanol (Spectrophotometric grade)

- **Felodipine** reference standard

4.1.2. Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh 10 mg of **felodipine** reference standard.
- Transfer it to a 100 mL volumetric flask.
- Dissolve in a small amount of methanol and then make up the volume to the mark with methanol.

4.1.3. Preparation of Working Standard Solutions

- From the stock solution, prepare a series of dilutions in methanol to obtain concentrations in the range of 10-100 µg/mL.

4.1.4. Preparation of Sample Solution (from Tablets)

- Weigh and finely powder 20 tablets.
- Accurately weigh a quantity of the powder equivalent to 10 mg of **felodipine** and transfer it to a 100 mL volumetric flask.
- Add about 70 mL of methanol and sonicate for 15 minutes to ensure complete dissolution of **felodipine**.
- Make up the volume to 100 mL with methanol and mix well.
- Filter the solution through a suitable filter paper.
- Dilute the filtrate with methanol to obtain a final concentration within the Beer's law range.

4.1.5. Spectrophotometric Measurement

- Scan the working standard solutions over the UV range of 200-400 nm against a methanol blank to determine the wavelength of maximum absorbance (λ_{max}). The reported λ_{max} is

362.4 nm.

- Measure the absorbance of the standard and sample solutions at the determined λ_{max} .
- Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
- Determine the concentration of **felodipine** in the sample solution from the calibration curve.

Method 2: Second Derivative Spectrophotometry

This protocol is based on the method described by Farmacia Journal.

4.2.1. Instrumentation and Reagents

- UV-Visible Spectrophotometer with derivative capability (e.g., Perkin Elmer UV-VIS Lambda 2)
- 10 mm quartz cells
- Methanol (Spectrophotometric grade)
- **Felodipine** reference standard

4.2.2. Preparation of Solutions

- Prepare standard and sample solutions of **felodipine** in methanol as described in section 4.1. The concentration range for this method is 1.9468 mg/L to 19.468 mg/L (approximately 1.95 - 19.5 $\mu\text{g/mL}$).

4.2.3. Spectrophotometric Measurement

- Record the second derivative (D2) spectra of the standard and sample solutions in the range of 250 - 225 nm.
- The amplitude of the second derivative is measured between the wavelengths of 239 nm and 230 nm.
- Set the wavelength scanning speed to 120 nm/min and smoothing to 3 nm.

- Construct a calibration curve by plotting the D2 amplitude versus the concentration of the standard solutions.
- Determine the concentration of **felodipine** in the sample solution using the regression equation from the calibration curve.

Method 3: Colorimetric Determination using Iron(III) and Ferricyanide

This protocol is based on the method described by Gowda et al.

4.3.1. Instrumentation and Reagents

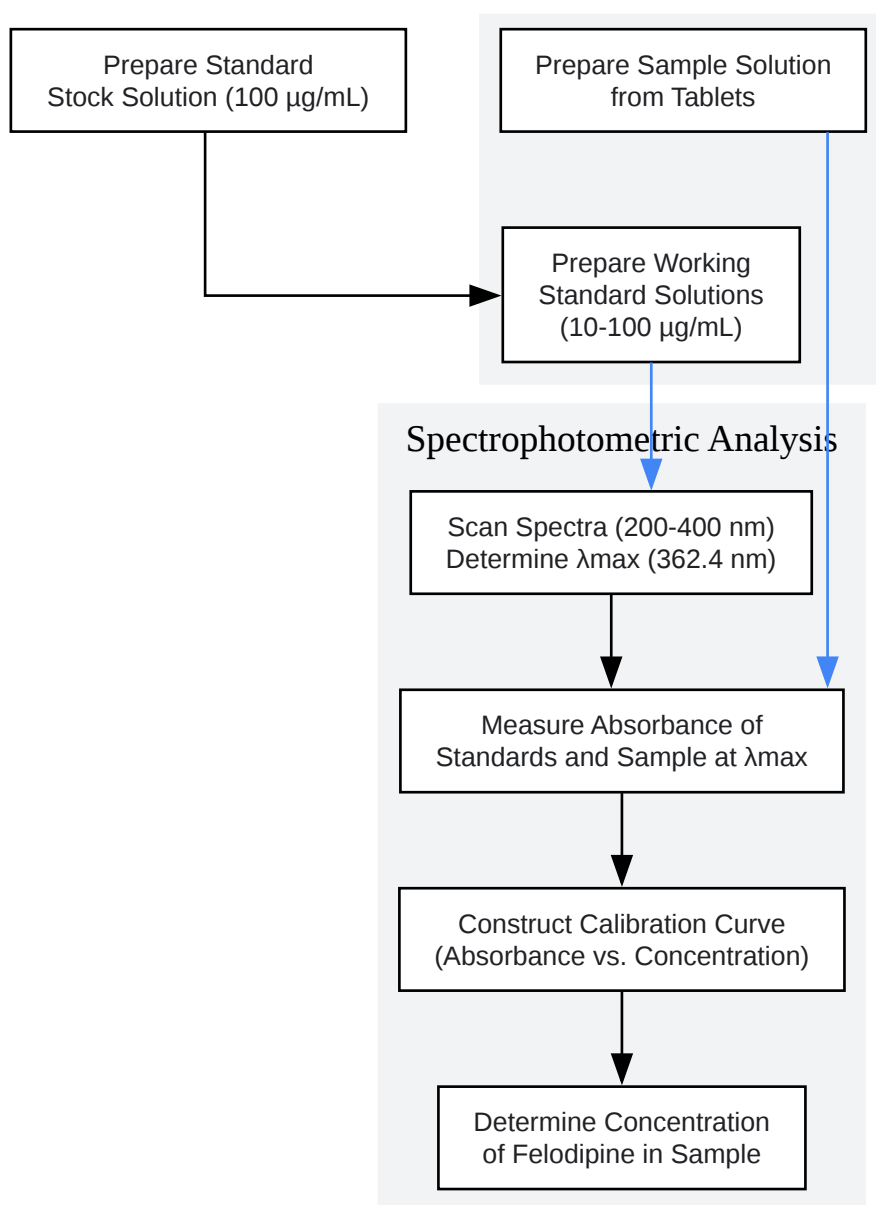
- UV-Visible Spectrophotometer
- **Felodipine** reference standard
- Iron(III) solution
- Potassium ferricyanide solution
- Acidic medium (e.g., HCl)

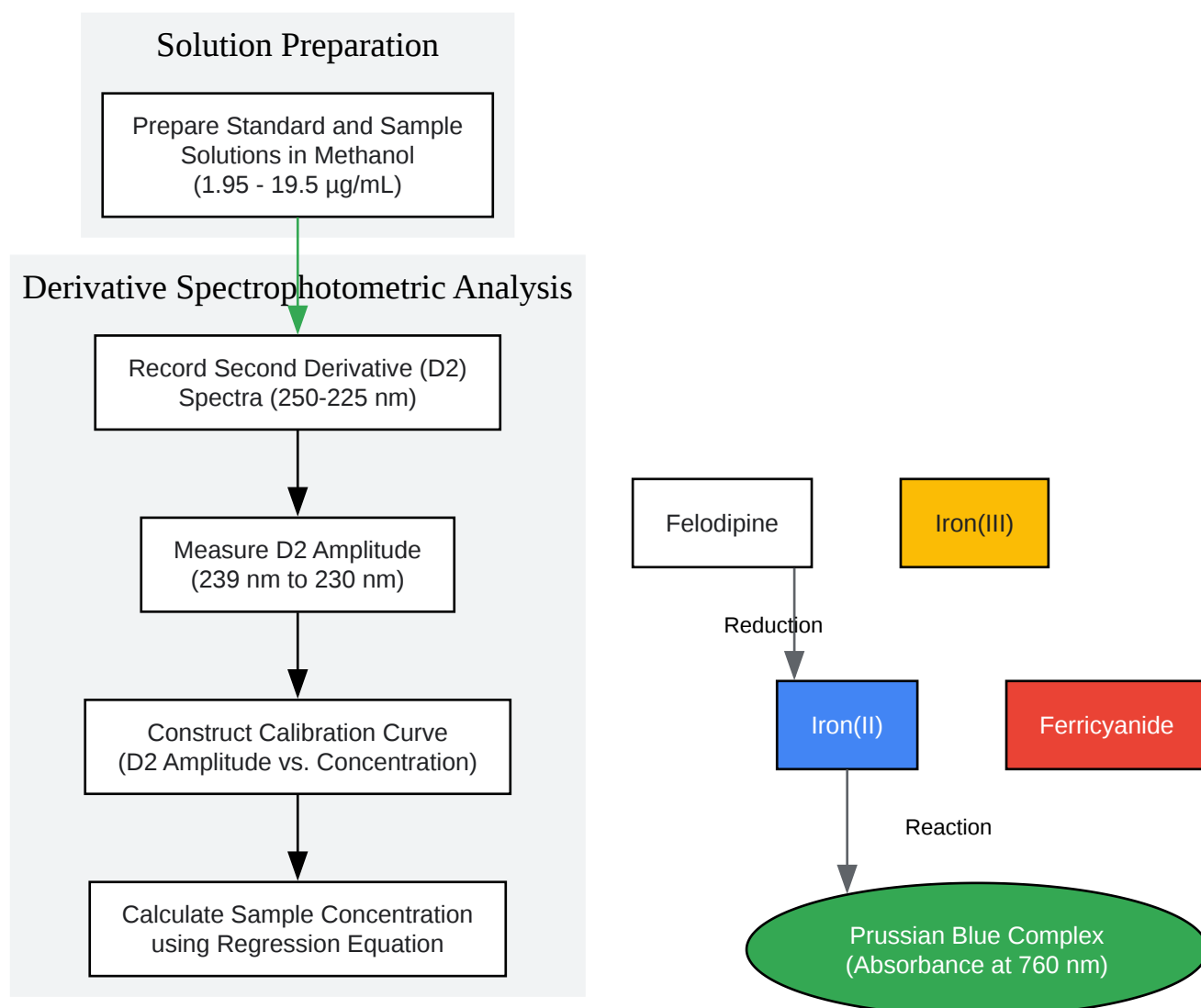
4.3.2. General Procedure

- Prepare a series of standard solutions of **felodipine** in the concentration range of 1.5-5.0 µg/mL.
- To a fixed volume of each standard solution, add the iron(III) solution in an acidic medium.
- Allow the reduction of iron(III) to iron(II) by **felodipine** to proceed.
- Add the ferricyanide solution to form the Prussian blue complex.
- Measure the absorbance of the resulting solution at 760 nm against a reagent blank.
- Prepare a calibration curve by plotting absorbance versus concentration.

- Determine the concentration of **felodipine** in the sample solution from the calibration curve.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. "FELODIPINE-REVIEW OF ANALYTICAL METHODS DEVELOPED FOR PHARMACEUTICAL D" by Kiran Malli, Lalit Kumar et al. [impressions.manipal.edu]

- 2. farmaciajournal.com [farmaciajournal.com]
- 3. researchgate.net [researchgate.net]
- 4. rjptonline.org [rjptonline.org]
- 5. rjptonline.org [rjptonline.org]
- To cite this document: BenchChem. [Application Notes & Protocols: Spectrophotometric Assay for Felodipine Determination]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672334#spectrophotometric-assay-for-felodipine-determination>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com